

Application Notes and Protocols for Intraperitoneal Injection of DCZ5418 in Mice

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Compound of Interest

Compound Name: DCZ5418
Cat. No.: B15567083

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **DCZ5418** is a cantharidin derivative identified as a potent inhibitor of Thyroid Hormone Receptor Interacting Protein 13 (TRIP13).[1] It has demonstrated significant anti-multiple myeloma (MM) activity both in vitro and in vivo.[1][2] Preclinical studies have shown that **DCZ5418** can effectively inhibit tumor growth in multiple myeloma xenograft models with a favorable safety profile.[1][2] These application notes provide a detailed protocol for the preparation and intraperitoneal (i.p.) administration of **DCZ5418** in mice for in vivo research.

Quantitative Data Summary

The following table summarizes the key quantitative data for the in vivo administration of **DCZ5418** in mice based on available preclinical studies.

Parameter	Value	Species	Application	Reference
Efficacious Dose	15 mg/kg	Mouse	In vivo (Multiple Myeloma Xenograft)	
Safety/Toxicity Dose	50 mg/kg	Mouse	In vivo (Acute Toxicity)	
Administration Route	Intraperitoneal (i.p.)	Mouse	In vivo	
Dosing Frequency	Once daily	Mouse	In vivo (Multiple Myeloma Xenograft)	
Vehicle Formulation 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	-	In vivo	
Vehicle Formulation 2	10% DMSO, 90% (20% SBE- β -CD in Saline)	-	In vivo	
Vehicle Formulation 3	10% DMSO, 90% Corn Oil	-	In vivo	

Experimental Protocols

Preparation of DCZ5418 Formulation for Intraperitoneal Injection

This protocol describes the preparation of a **DCZ5418** solution for intraperitoneal injection in mice. The following example uses Vehicle Formulation 1, which is a common formulation for compounds with low water solubility.

Materials:

- **DCZ5418** powder

- Dimethyl sulfoxide (DMSO), sterile
- PEG300, sterile
- Tween-80, sterile
- Saline (0.9% NaCl), sterile
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips
- Vortex mixer

Procedure:

- Calculate the required amount of **DCZ5418**:
 - Determine the total volume of the dosing solution needed based on the number of mice and the injection volume per mouse (typically 100-200 μ L for a 20-25g mouse).
 - Calculate the total mass of **DCZ5418** required based on the desired dose (e.g., 15 mg/kg) and the total weight of the mice to be treated. It is advisable to prepare a slight excess of the solution.
- Prepare the vehicle and dissolve **DCZ5418**:
 - Step 1: Prepare a stock solution of **DCZ5418** in DMSO. For example, to prepare a final solution for a 15 mg/kg dose in a 20g mouse with an injection volume of 100 μ L, the final concentration needs to be 3 mg/mL. To achieve this with a 10% DMSO formulation, you can prepare a 30 mg/mL stock in DMSO.
 - Step 2: In a sterile tube, add the required volume of the **DCZ5418** stock solution in DMSO.
 - Step 3: Add PEG300 to the tube (40% of the final volume) and mix thoroughly by vortexing until the solution is clear.
 - Step 4: Add Tween-80 (5% of the final volume) and mix again.

- Step 5: Add sterile saline (45% of the final volume) to reach the final desired volume and concentration.
- Step 6: Vortex the final solution to ensure it is homogenous. The solution should be clear. If precipitation occurs, gentle heating or sonication may be used to aid dissolution. It is recommended to prepare the working solution fresh on the day of use.

Protocol for Intraperitoneal Injection in Mice

This protocol outlines the standard procedure for administering the prepared **DCZ5418** solution via intraperitoneal injection.

Materials:

- Prepared **DCZ5418** dosing solution
- Sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 25-27 gauge)
- Appropriate animal restraint device (optional)
- Personal Protective Equipment (PPE)

Procedure:

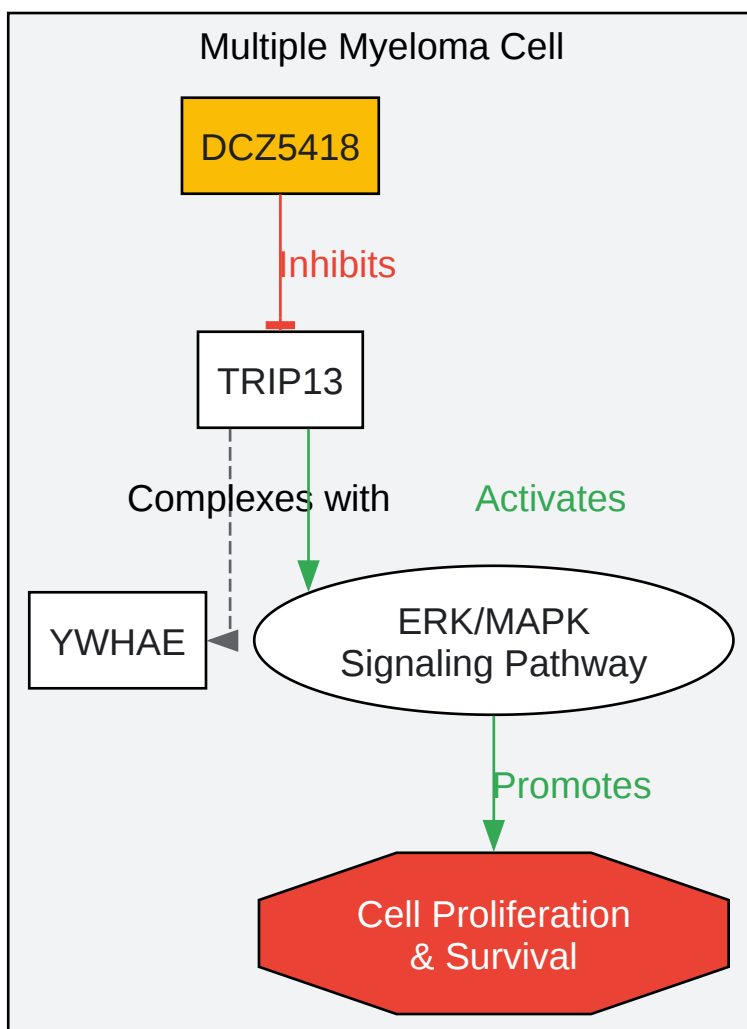
- Animal Handling and Restraint:
 - Properly restrain the mouse by grasping the loose skin at the scruff of the neck.
 - Turn the mouse so that its abdomen is facing upwards and the head is slightly tilted down. This allows the abdominal organs to shift away from the injection site.
- Locating the Injection Site:
 - The preferred injection site is the lower right or left abdominal quadrant. This helps to avoid puncturing the cecum, urinary bladder, or other vital organs.
- Injection:

- Draw the calculated volume of the **DCZ5418** solution into a sterile syringe.
- Insert the needle at a 10-20 degree angle into the skin in the chosen lower quadrant.
- Gently advance the needle through the abdominal wall. A slight "pop" may be felt as the needle penetrates the peritoneum.
- Before injecting, gently aspirate by pulling back the plunger to ensure that no blood (indicating entry into a blood vessel) or yellowish fluid (indicating entry into the bladder) is drawn into the syringe.
- If aspiration is clear, slowly and steadily inject the solution into the peritoneal cavity.
- Withdraw the needle smoothly.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any immediate adverse reactions.
 - Observe the animal's behavior and general health status according to the experimental plan and institutional guidelines.

Visualizations

Signaling Pathway of DCZ5418

DCZ5418 functions by inhibiting TRIP13, which in the context of multiple myeloma, can affect the MAPK/YWHA signaling pathway.

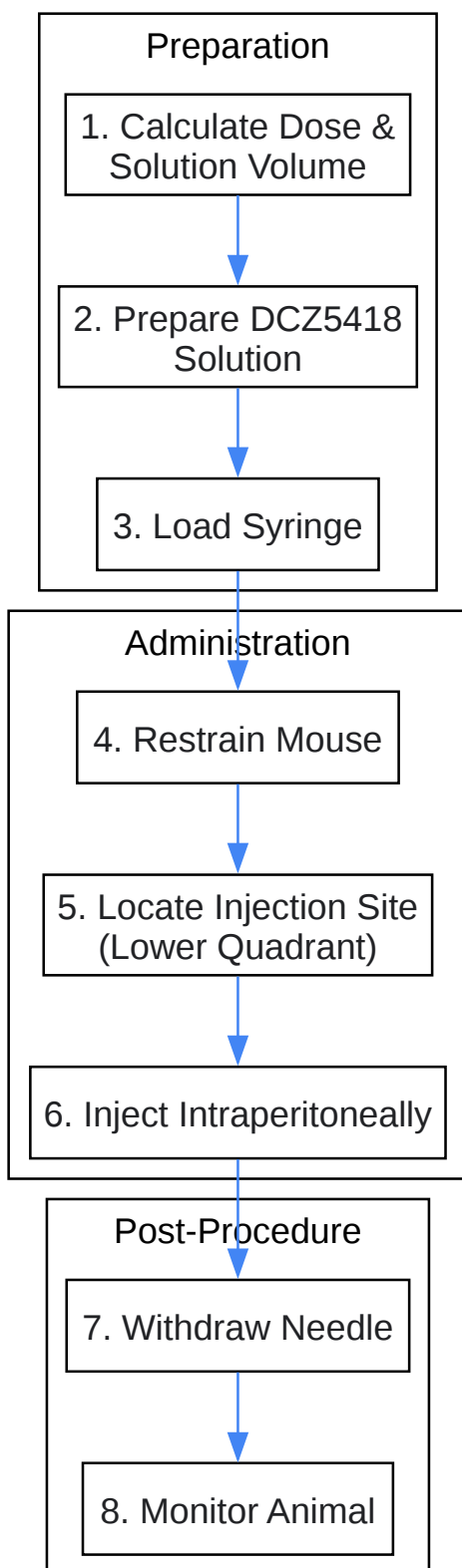


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Caption: **DCZ5418** inhibits TRIP13, disrupting the ERK/MAPK signaling pathway.

Experimental Workflow for Intraperitoneal Injection of DCZ5418

The following diagram illustrates the workflow for the in vivo administration of **DCZ5418** in a mouse model.



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Caption: Workflow for intraperitoneal injection of **DCZ5418** in mice.

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References

- 1. Design and synthesis of cantharidin derivative DCZ5418 as a TRIP13 inhibitor with anti-multiple myeloma activity in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Blistering agent derivative exerts anticancer activity | BioWorld [bioworld.com]
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